

# Technical Guide: Molecular Characterization and Control of Salbutamol Dimer

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *Albuterol Dimer*

CAS No.: *149222-15-1*

Cat. No.: *B173769*

[Get Quote](#)

## Focus Entity: Salbutamol Bis-Ether Dimer (EP Impurity F / USP Related Compound E)

### Executive Summary

In the high-stakes landscape of bronchodilator development, the Salbutamol Dimer represents a critical degradation product that demands rigorous control. Often misidentified due to varying pharmacopoeial nomenclature, the primary dimer of concern is the bis-ether linked species formed via acid-catalyzed dehydration.

This guide provides a definitive technical breakdown of the dimer's molecular weight, formation mechanism, and validated detection strategies. It is designed for analytical scientists and formulation engineers who require actionable data over generic descriptions.

### Core Molecular Data

Property	Specification
Target Entity	Salbutamol Dimer (Ether-Linked)
Pharmacopoeial Ref.	EP Impurity F; USP Related Compound E
Molecular Weight	460.61 g/mol
Exact Mass	460.2937 Da
Molecular Formula	
Structure Description	Two salbutamol moieties linked via a benzylic ether bridge ( ).

## Structural Characterization & Nomenclature

### The "Identity" Challenge

In regulatory filings, ambiguity often arises between different impurity codes. It is scientifically imperative to distinguish the Dimer from the Ketone (Salbutamone).

- Salbutamol Dimer (MW 460.61): Formed by the condensation of two salbutamol molecules. This is Impurity F in the European Pharmacopoeia (EP).<sup>[1][2]</sup>
- Salbutamone (MW 237.29): The ketone derivative (Impurity J), often confused in older literature.

### Molecular Weight Calculation

The dimerization process involves the loss of one water molecule between two salbutamol monomers.

#### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## Sources

- [1. reagents.alfa-chemistry.com](https://www.reagents.alfa-chemistry.com) [[reagents.alfa-chemistry.com](https://www.reagents.alfa-chemistry.com)]
- [2. synthinkchemicals.com](https://www.synthinkchemicals.com) [[synthinkchemicals.com](https://www.synthinkchemicals.com)]
- To cite this document: BenchChem. [Technical Guide: Molecular Characterization and Control of Salbutamol Dimer]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b173769/docs#technical-guide-molecular-characterization-and-control-of-salbutamol-dimer>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)

